

# Thiol-C2-PEG2-OH material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: Thiol-C2-PEG2-OH

Cat. No.: B1682312

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## Thiol-C2-PEG2-OH: A Technical Safety Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive material safety information for **Thiol-C2-PEG2-OH** (CAS No. 56282-36-1), a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and proteomics. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes data from structurally related molecules, primarily polyethylene glycol (PEG) derivatives and 2-Mercaptoethanol, to provide a robust safety profile and handling instructions. The primary hazards associated with **Thiol-C2-PEG2-OH** are likely to stem from the thiol group, necessitating careful handling to mitigate risks.

### Section 1: Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Thiol-C2-PEG2-OH** and its structural analogues.

Property	Value	Source
Chemical Name	2-[2-(2-mercaptoethoxy)ethoxy]ethanol	CymitQuimica
Synonyms	Thiol-PEG3-Alcohol, HS-PEG3-OH	AK Scientific, Inc.
CAS Number	56282-36-1	MedChemExpress
Molecular Formula	C6H14O3S	MedChemExpress
Molecular Weight	166.24 g/mol	MedChemExpress
Appearance	Colorless to light yellow liquid	MedChemExpress
Solubility	Soluble in DMSO ( $\geq 100$ mg/mL)	MedChemExpress

## Section 2: Hazard Identification and Classification

While a specific hazard classification for **Thiol-C2-PEG2-OH** is not available, the presence of a terminal thiol group suggests that it may share hazards with other low molecular weight thiols, such as 2-Mercaptoethanol. The polyethylene glycol component is generally considered to be of low toxicity.

Anticipated Hazard Classification (based on 2-Mercaptoethanol):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (Liver, Heart) through prolonged or repeated exposure if swallowed
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

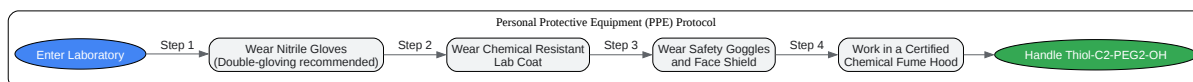
Source: Sigma-Aldrich, Carl ROTH (for 2-Mercaptoethanol)

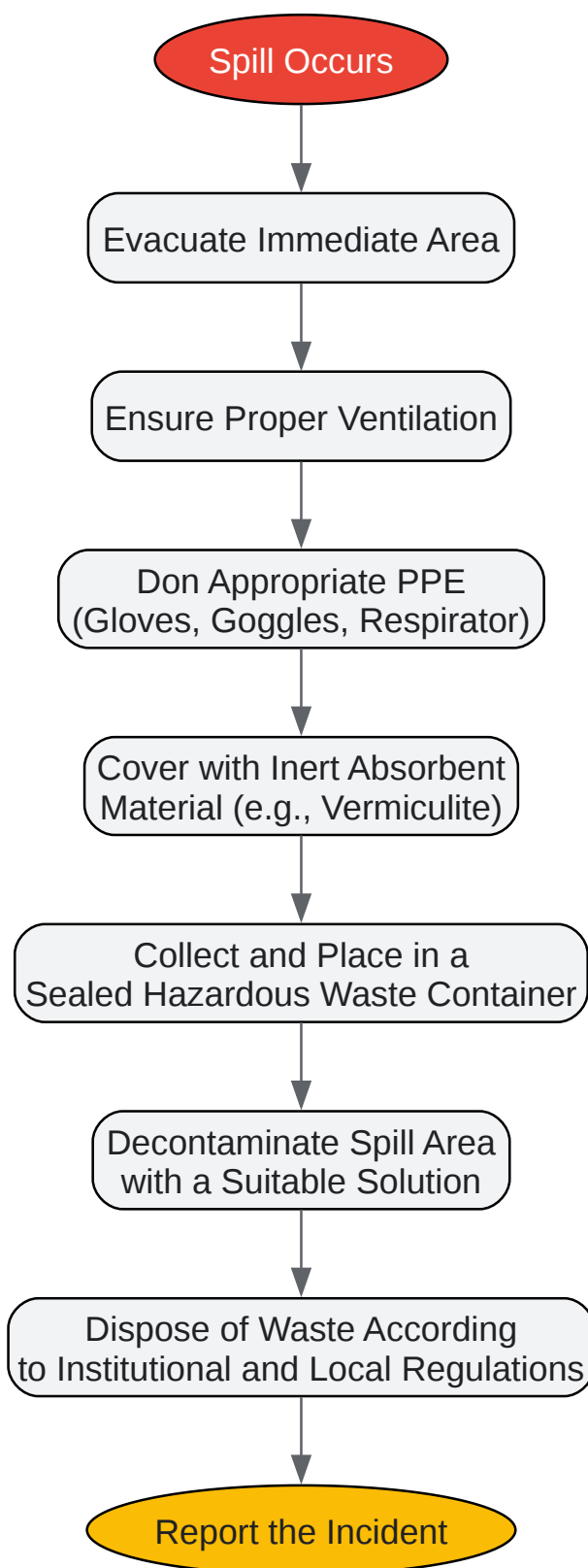
## Section 3: Experimental Protocols and Safe Handling

Adherence to strict safety protocols is imperative when handling **Thiol-C2-PEG2-OH**. The following procedures are based on best practices for handling hazardous thiol-containing compounds.

### Personal Protective Equipment (PPE)

A mandatory PPE protocol should be followed at all times.





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